

# Thermochemical Properties of 4-Butylbenzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Butylbenzoic acid

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This technical guide provides a comprehensive overview of the available thermochemical data for **4-butylbenzoic acid** (CAS No: 20651-71-2). The information is compiled from peer-reviewed scientific literature and established chemical databases, with a focus on presenting quantitative data and the experimental methodologies used for their determination. This document is intended to serve as a reliable resource for researchers and professionals in the fields of chemistry, materials science, and pharmaceutical development.

## Introduction

**4-Butylbenzoic acid** is a derivative of benzoic acid with a butyl group at the para position. Its thermochemical properties are of significant interest for understanding its stability, reactivity, and phase behavior, which are critical parameters in process development, formulation, and drug design. This guide summarizes the key experimentally determined thermochemical parameters for this compound.

## Quantitative Thermochemical Data

The experimentally determined thermochemical data for **4-butylbenzoic acid** are summarized in the tables below. All data are presented for the crystalline solid state unless otherwise specified.

Table 1: Phase Transition Data for **4-Butylbenzoic Acid**

Parameter	Symbol	Value	Units	Reference
Fusion Temperature	T <sub>fus</sub>	377	K	[Privalko, Puchkovskaya, et al., 1985]

Table 2: Enthalpy Data for **4-Butylbenzoic Acid** at 298.15 K

Parameter	Symbol	Value	Units	Reference
Standard Molar Enthalpy of Sublimation	$\Delta_{\text{sub}}H^\circ$	110.5 ± 0.7	kJ/mol	[Monte, Almeida, et al., 2004][1]

Note on Enthalpy of Combustion and Formation:

A thorough literature search did not yield any experimentally determined values for the standard enthalpy of combustion ( $\Delta_c H^\circ$ ) or the standard enthalpy of formation ( $\Delta_f H^\circ$ ) for 4-n-butylbenzoic acid. These values are essential for a complete thermochemical characterization of the compound. The determination of the enthalpy of combustion, typically through bomb calorimetry, would allow for the calculation of the enthalpy of formation using Hess's Law.

## Experimental Protocols

This section details the experimental methodologies employed in the cited literature to determine the thermochemical data presented above.

### Determination of Fusion Temperature

The fusion temperature of **4-butylbenzoic acid** was determined by Privalko, Puchkovskaya, et al. (1985) as part of a study on the polymorphic transitions in alkylbenzoic acids.[1] While the full detailed protocol from the original paper is not publicly available, the determination of melting points for crystalline solids in such studies is typically performed using Differential Scanning Calorimetry (DSC).

General DSC Protocol:

- A small, precisely weighed sample of the substance is hermetically sealed in an aluminum pan.
- An empty, sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- The temperature of the sample and reference is increased at a constant rate.
- The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
- An endothermic peak is observed as the sample melts, and the onset temperature of this peak is taken as the melting point (fusion temperature).

## Determination of Enthalpy of Sublimation

The standard molar enthalpy of sublimation of **4-butylbenzoic acid** was determined by Monte, Almeida, et al. (2004) using the Knudsen mass-loss effusion technique.<sup>[1]</sup> This method involves measuring the rate of mass loss of a substance due to sublimation in a vacuum.

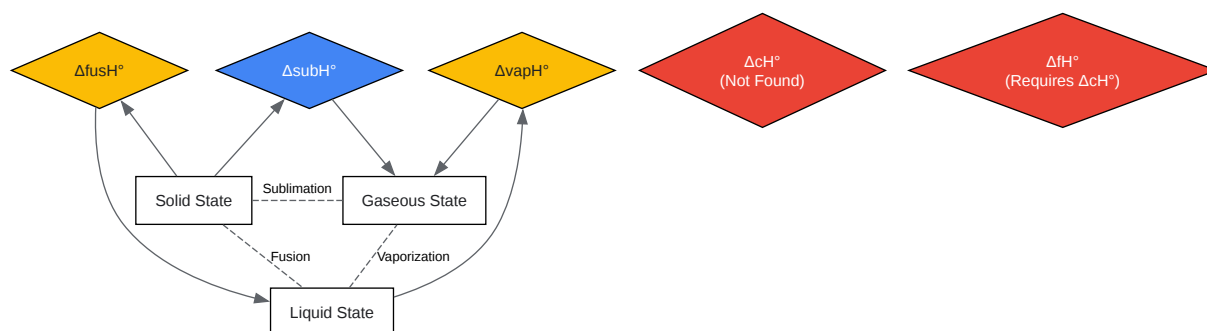
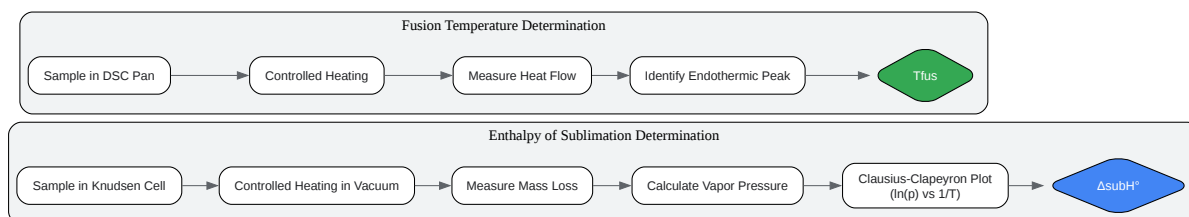
Knudsen Mass-Loss Effusion Protocol:

- A small amount of the crystalline sample is placed in a Knudsen effusion cell, which is a small container with a very small orifice.
- The cell is placed in a thermostated environment and evacuated to a high vacuum.
- The cell is heated to a series of precisely controlled temperatures within the range where the substance sublimates at a measurable rate (for **4-butylbenzoic acid**, this was between 333 K and 349 K).<sup>[1]</sup>
- At each temperature, the mass loss of the sample over a specific period is measured using a high-precision microbalance.
- The vapor pressure ( $p$ ) at each temperature ( $T$ ) is calculated from the rate of mass loss using the Knudsen equation.

- The standard molar enthalpy of sublimation at the mean temperature of the experimental range is derived from the slope of the line obtained by plotting  $\ln(p)$  versus  $1/T$ , according to the Clausius-Clapeyron equation.
- The enthalpy of sublimation at 298.15 K is then calculated using Kirchhoff's law, which accounts for the change in heat capacity between the gaseous and solid states.

## Visualizations

The following diagrams illustrate the experimental workflow and the relationships between key thermochemical parameters.



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## References

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- To cite this document: BenchChem. [Thermochemical Properties of 4-Butylbenzoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266052#thermochemical-data-for-4-butylbenzoic-acid]

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